

Unveiling the Enigmatic "Fmpmg": A Technical Guide to Phenylalanyl-Methionyl-Prolyl-Glycine (FMPG)

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Compound of Interest

Compound Name: *Fmpmg*

Cat. No.: *B15188892*

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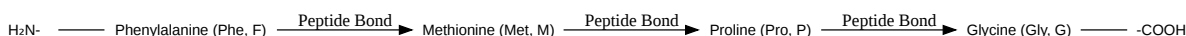
The designation "**Fmpmg**" does not correspond to a recognized chemical entity in standard nomenclature databases. It is presumed to be a typographical error or a non-standard abbreviation for the tetrapeptide Phenylalanyl-Methionyl-Prolyl-Glycine, commonly abbreviated as FMPG. This technical guide provides a comprehensive overview of the chemical structure, properties, and potential biological significance of FMPG, assuming this corrected identity.

Chemical Structure and Properties

The fundamental characteristics of Phenylalanyl-Methionyl-Prolyl-Glycine (FMPG) are rooted in its primary structure, a linear sequence of four amino acid residues linked by peptide bonds.

Chemical Structure

The chemical structure of FMPG is depicted below, illustrating the arrangement of its constituent amino acids: L-Phenylalanine, L-Methionine, L-Proline, and L-Glycine.



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Caption: Linear peptide sequence of FMPG.

Physicochemical Properties

A summary of the key physicochemical properties of FMPG is presented in the table below. These properties are crucial for understanding its behavior in biological systems and for the design of experimental protocols.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₉ N ₄ O ₅ S	Calculated
Molecular Weight	465.54 g/mol	Calculated
IUPAC Name	(S)-2-((S)-1-((S)-2-((S)-2-amino-3-phenylpropanamido)-4-(methylthio)butanoyl)pyrrolidine-2-carboxamido)acetic acid	IUPAC Naming
Canonical SMILES	CSCCCC--INVALID-LINK--NC(=O)--INVALID-LINK--N	PubChem
InChI Key	Not readily available	-
Appearance	White to off-white solid (predicted)	-
Solubility	Predicted to be soluble in water and polar organic solvents	-
pI (Isoelectric Point)	Predicted to be in the range of 5.0-6.0	Calculated

Biological Activity and Signaling Pathways

The biological functions of short peptides like FMPG are diverse and often depend on their specific amino acid sequence. While specific experimental data for FMPG is limited in publicly

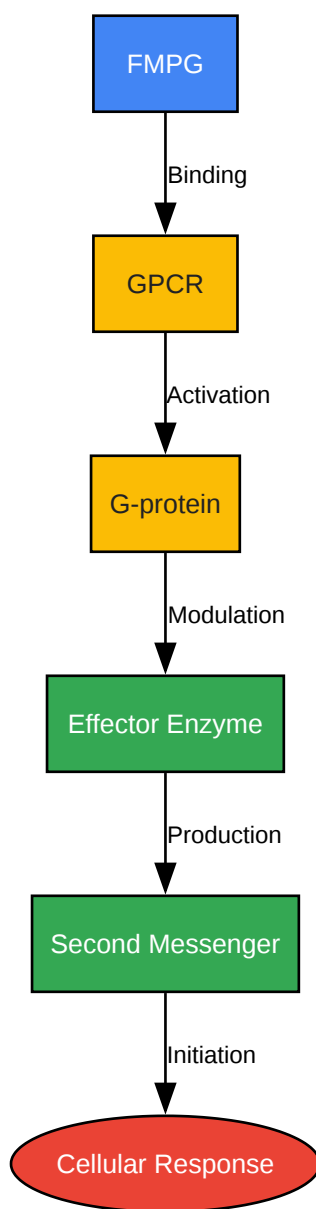
accessible literature, its constituent amino acids suggest potential roles in various cellular processes.

Potential Biological Roles

- **Neurological Activity:** Phenylalanine is a precursor to neurotransmitters such as dopamine and norepinephrine, suggesting a potential modulatory role for FMPG in the central nervous system.
- **Metabolic Regulation:** Methionine is an essential amino acid involved in numerous metabolic pathways, including the synthesis of S-adenosylmethionine (SAM), a universal methyl group donor.
- **Structural Motifs:** Proline residues are known to introduce kinks in peptide chains, influencing the secondary structure of proteins and peptides. Glycine, with its minimal side chain, provides flexibility. These structural features could enable FMPG to interact with specific biological targets.

Postulated Signaling Pathway Involvement

Given the lack of direct evidence, any description of signaling pathway involvement remains speculative. However, based on the properties of its amino acids, FMPG could potentially interact with pathways regulated by G-protein coupled receptors (GPCRs) or act as a substrate for peptidases involved in cellular signaling.



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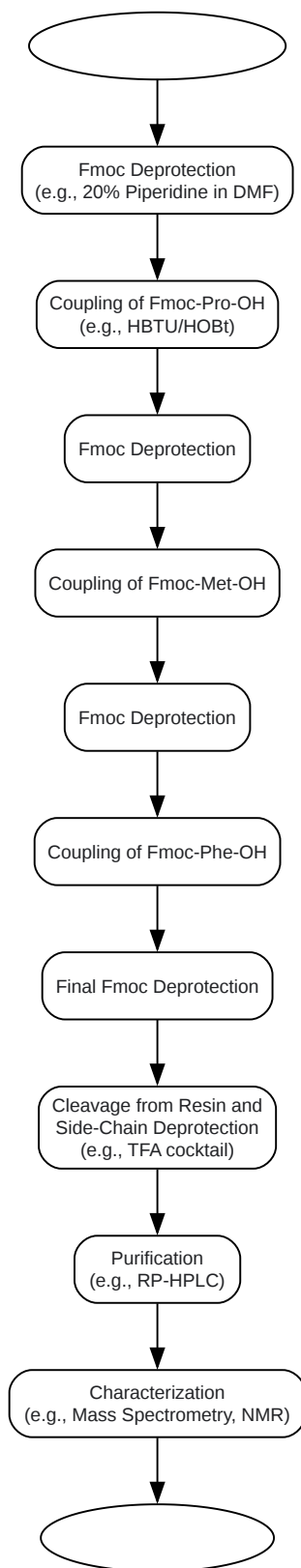
Caption: Hypothetical GPCR signaling pathway for FMPG.

Experimental Protocols

Detailed experimental protocols for a compound that is not well-characterized are not readily available. However, standard methodologies for the synthesis, purification, and characterization of a tetrapeptide like FMPG can be described.

Solid-Phase Peptide Synthesis (SPPS) of FMPG

This protocol outlines the general steps for the chemical synthesis of FMPG using Fmoc-based solid-phase peptide synthesis.



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Caption: General workflow for the synthesis of FMPG.

Methodology:

- **Resin Preparation:** Start with a pre-loaded Fmoc-Glycine resin.
- **Fmoc Deprotection:** Remove the fluorenylmethyloxycarbonyl (Fmoc) protecting group from the N-terminus of glycine using a solution of 20% piperidine in dimethylformamide (DMF).
- **Amino Acid Coupling:** Activate the carboxyl group of the next amino acid (Fmoc-Proline-OH) using a coupling reagent such as HBTU/HOBt and add it to the resin to form a peptide bond.
- **Washing:** Wash the resin thoroughly with DMF to remove excess reagents and byproducts.
- **Repeat:** Repeat the deprotection and coupling steps for Fmoc-Methionine-OH and Fmoc-Phenylalanine-OH in sequence.
- **Final Deprotection:** Perform a final Fmoc deprotection.
- **Cleavage and Deprotection:** Cleave the synthesized peptide from the resin and remove the side-chain protecting groups using a cleavage cocktail, typically containing trifluoroacetic acid (TFA) and scavengers.
- **Precipitation and Purification:** Precipitate the crude peptide in cold diethyl ether, and then purify it using reverse-phase high-performance liquid chromatography (RP-HPLC).
- **Characterization:** Confirm the identity and purity of the FMPG peptide using mass spectrometry (to verify the molecular weight) and nuclear magnetic resonance (NMR) spectroscopy (to confirm the structure).

Biological Assays

To investigate the biological activity of FMPG, a variety of in vitro and in vivo assays could be employed, depending on the hypothesized function. Examples include:

- **Receptor Binding Assays:** To determine if FMPG binds to specific cell surface receptors.

- **Enzyme Inhibition Assays:** To test if FMPG can inhibit the activity of specific enzymes.
- **Cell-Based Assays:** To assess the effect of FMPG on cellular processes such as proliferation, migration, or signaling pathway activation.

Conclusion

While the term "**Fmpg**" is not a standard chemical identifier, this guide provides a detailed technical overview based on the logical assumption that it refers to the tetrapeptide Phenylalanyl-Methionyl-Prolyl-Glycine (FMPG). The provided information on its chemical structure, physicochemical properties, potential biological roles, and experimental protocols serves as a foundational resource for researchers and professionals in the fields of chemistry, biology, and drug development. Further experimental investigation is necessary to fully elucidate the specific functions and mechanisms of action of this peptide.

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